

O-Butylhydroxylamine: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: O-Butylhydroxylamine

CAS No.: 5622-77-5

Cat. No.: B1274107

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Butylhydroxylamine, and more commonly its hydrochloride salt (O-tert-Butylhydroxylamine hydrochloride), is a versatile reagent in organic synthesis, valued for its role in the preparation of oximes and nitrones, which are key intermediates in the development of pharmaceuticals and other fine chemicals.[1][2] While a valuable tool in the laboratory, its hazardous properties necessitate a thorough understanding and implementation of strict safety protocols to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety, handling, and storage protocols for O-tert-Butylhydroxylamine hydrochloride, drawing from safety data sheets and established laboratory safety practices.

Physicochemical and Hazard Properties

A clear understanding of the fundamental properties of a chemical is the first step in safe handling. The following tables summarize the key physicochemical and hazard information for O-tert-Butylhydroxylamine hydrochloride.

Table 1: Physicochemical Properties of O-tert-Butylhydroxylamine Hydrochloride

Property	Value	Reference
Chemical Formula	C ₄ H ₁₁ NO·HCl	[1]
Molecular Weight	125.60 g/mol	[1][3]
Appearance	Off-white to light pink solid; powder to crystal	[1][4]
Melting Point	~155-165 °C (decomposes)	[1][4]
Solubility	Soluble in water (0.5 g/10 mL)	[4]
CAS Number	39684-28-1	[1][5]

Table 2: Hazard Classification and Safety Information

Hazard Category	Classification	Precautionary Statements	Reference
Flammability	Flammable Solid, Category 2	H228: Flammable solid. P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[3]
Skin Irritation	Causes skin irritation.	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[6]
Eye Irritation	Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	[6]
Storage Class	4.1B - Flammable solid hazardous materials	Store in a cool, dry, well-ventilated area away from incompatible materials.	

Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to mitigate the risks associated with O-tert-Butylhydroxylamine hydrochloride.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential.

- **Eye Protection:** ANSI Z87.1-compliant safety glasses or chemical splash goggles are mandatory. A face shield should be considered when there is a significant risk of splashing.
[7]
- **Hand Protection:** Nitrile gloves are generally recommended. For prolonged contact or when handling larger quantities, double-gloving is advised. Always consult the glove manufacturer's compatibility chart.[7]
- **Body Protection:** A flame-resistant lab coat, buttoned to its full length, is required. Long pants and closed-toe shoes are mandatory in the laboratory.[7]
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.

Engineering Controls

- **Ventilation:** All work with O-tert-Butylhydroxylamine hydrochloride should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[7]
- **Ignition Sources:** The work area must be free of all potential ignition sources, including open flames, hot plates, and spark-producing equipment.[8]
- **Static Discharge:** Use anti-static mats and ensure proper grounding of equipment, especially during transfer operations, to prevent static discharge which can ignite the flammable solid.
[9]

Storage

- **Location:** Store in a cool, dry, well-ventilated area designated for flammable solids.[7] Flammable storage cabinets are recommended.[7]

- Containers: Keep containers tightly closed when not in use.[9]
- Incompatibilities: Segregate from strong oxidizing agents, acids, and bases.[10]

Experimental Protocols

The following are adapted standard operating procedures for handling flammable solids and irritants, tailored for O-tert-Butylhydroxylamine hydrochloride.

General Handling and Dispensing Protocol

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary PPE and ensure it is in good condition.
 - Prepare the work area by removing all unnecessary items and potential ignition sources.
 - Have spill cleanup materials readily available.
- Dispensing:
 - Ground all equipment to prevent static electricity buildup.
 - Use spark-proof tools for handling and transferring the solid.
 - Open the container in the fume hood.
 - Carefully weigh the desired amount, minimizing the generation of dust.
 - Close the container tightly immediately after dispensing.
- Post-Handling:
 - Clean the work area thoroughly.
 - Dispose of any contaminated materials as hazardous waste.

- Wash hands thoroughly with soap and water after removing gloves.

Spill Response Protocol

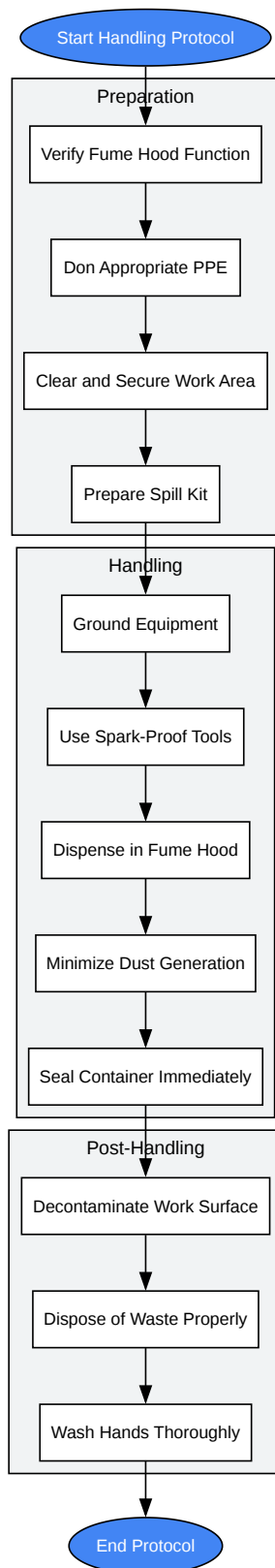
- Minor Spill (contained within the fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, gently sweep up the solid using spark-proof tools, avoiding dust generation.
 - Place the spilled material in a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (outside of the fume hood):
 - Evacuate the immediate area and alert others.
 - If there is a fire hazard, activate the nearest fire alarm.
 - Contact the institution's emergency response team.
 - Provide the Safety Data Sheet to emergency responders.

First Aid Protocol

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[11]

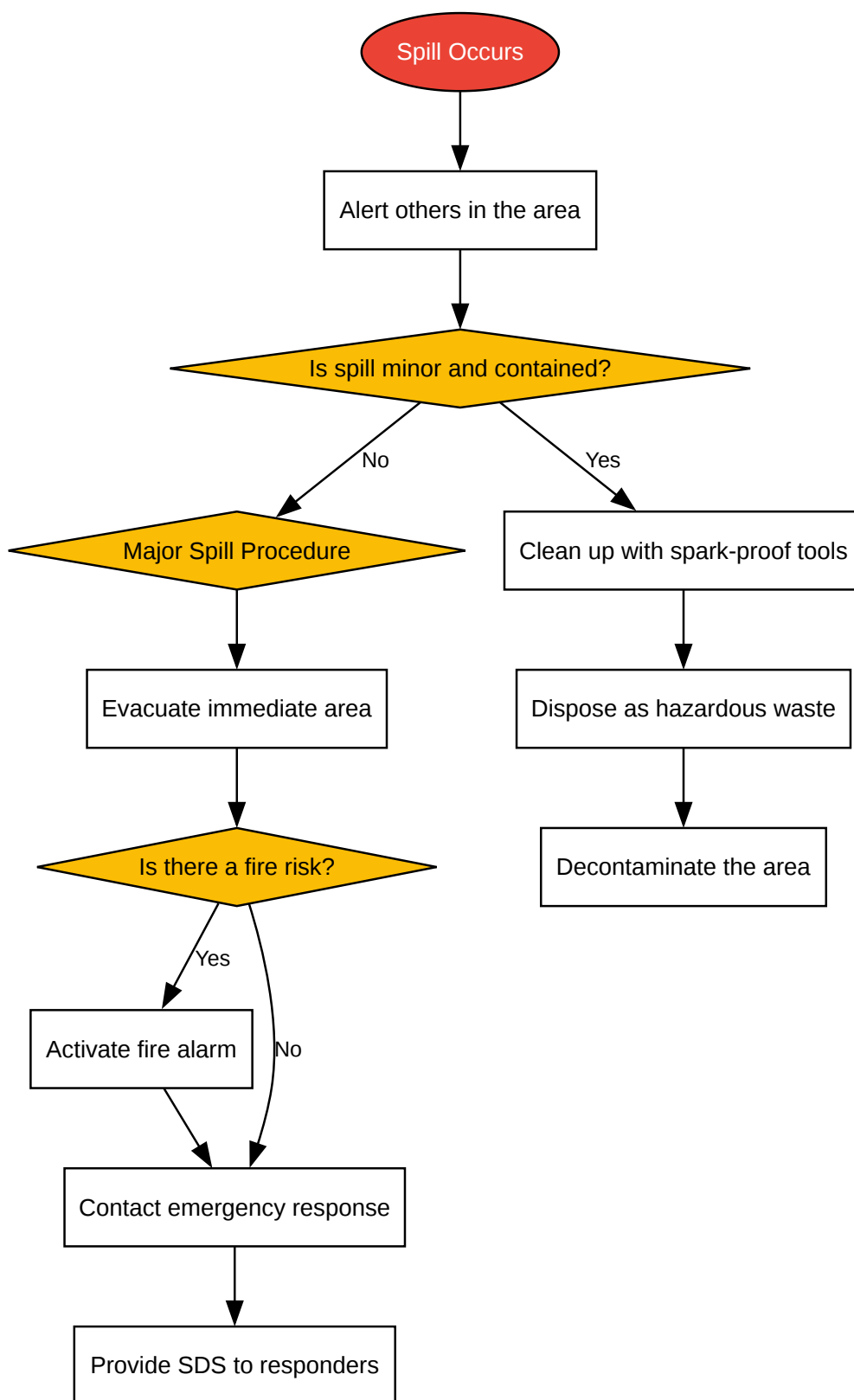
Visualized Workflows

To further clarify the safety procedures, the following diagrams illustrate key workflows.



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Caption: General workflow for handling O-tert-Butylhydroxylamine hydrochloride.



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Caption: Decision tree for spill response.

Conclusion

O-tert-Butylhydroxylamine hydrochloride is a valuable reagent that can be used safely when its hazards are understood and respected. By implementing the comprehensive handling, storage, and emergency protocols outlined in this guide, researchers, scientists, and drug development professionals can mitigate the risks and ensure a safe laboratory environment. Continuous vigilance and adherence to these safety measures are paramount for the protection of all personnel.

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